

Application Notes and Protocols: (E)-C-HDMAPP Ammonium Solubility

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Compound of Interest

Compound Name: (E)-C-HDMAPP ammonium

Cat. No.: B1670823

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Introduction

(E)-C-HDMAPP ammonium (full name: (E)-1-hydroxy-2-methylbut-2-enyl 4-diphosphate, triammonium salt) is a potent phosphoantigen that plays a crucial role in immunology research. [1][2] It is a highly effective activator of a subset of T cells known as gamma-delta ($\gamma\delta$) T cells, specifically the Vy9V δ 2 subtype. [1][3] This activation leads to the proliferation of these immune cells and the production of key signaling molecules like Tumor Necrosis Factor-alpha (TNF- α), making **(E)-C-HDMAPP ammonium** a valuable tool for studying immune responses, particularly in the context of cancer immunotherapy and vaccine development. [4] Understanding the solubility of this compound in various solvents is critical for the design and reproducibility of in vitro and in vivo experiments.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₂₃ N ₃ O ₇ P ₂	[2][3]
Molecular Weight	~311.21 g/mol	[2][3]
Appearance	Crystalline solid	[4]
CAS Number	933030-60-5	[2][3]

Solubility Data

As a triammonium salt, **(E)-C-HDMAPP ammonium** exhibits high aqueous solubility due to the ionic interactions between the polar phosphate groups and water molecules.[5] Detailed quantitative solubility data in a wide range of organic solvents is not extensively published. However, the available data and qualitative descriptions are summarized below.

Solvent	Solubility	Notes
Phosphate-Buffered Saline (PBS), pH 7.2	10 mg/mL	This is a commonly used buffer for biological experiments.
Water	High	The compound is a triammonium salt, which generally confers high aqueous solubility.[5]
Dimethyl Sulfoxide (DMSO)	Information not available.	Researchers may need to determine the solubility for their specific experimental needs.
Ethanol	Information not available.	Researchers may need to determine the solubility for their specific experimental needs.
Methanol	Information not available.	Researchers may need to determine the solubility for their specific experimental needs.

Protocols

General Protocol for Preparing Aqueous Stock Solutions

This protocol describes the preparation of a 1 mg/mL stock solution in PBS (pH 7.2).

Materials:

- **(E)-C-HDMAPP ammonium** solid
- Sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Aseptically weigh the desired amount of **(E)-C-HDMAPP ammonium** solid.
- Transfer the solid to a sterile microcentrifuge tube.
- Add the appropriate volume of sterile PBS (pH 7.2) to achieve a final concentration of 1 mg/mL.
- Vortex the solution until the solid is completely dissolved.
- Visually inspect the solution to ensure there are no undissolved particulates.
- The stock solution is ready for use in downstream applications. For storage, it is recommended to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Experimental Protocol for Determining Thermodynamic Equilibrium Solubility (Shake-Flask Method)

This protocol outlines the gold-standard shake-flask method to determine the solubility of **(E)-C-HDMAPP ammonium** in a solvent of interest.^[6]

Materials:

- **(E)-C-HDMAPP ammonium** solid
- Solvent of interest (e.g., DMSO, Ethanol, cell culture media)
- Vials with screw caps

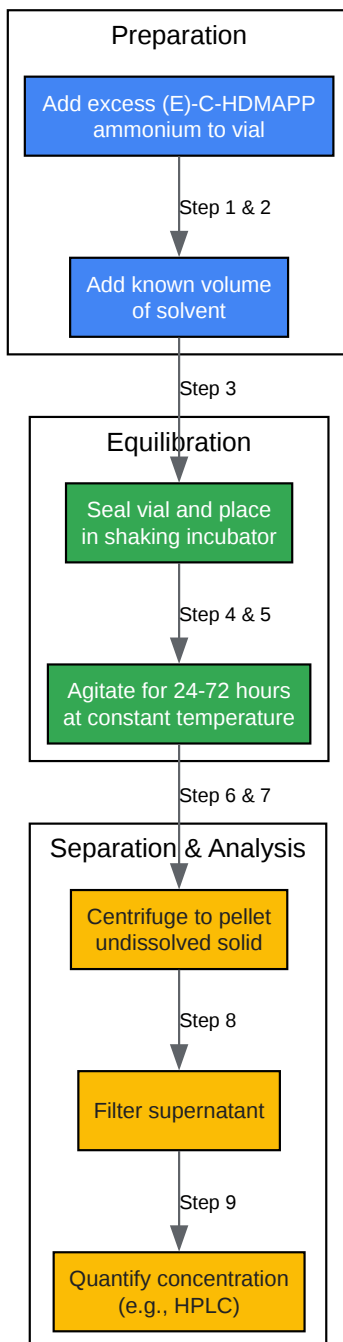
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument

Procedure:

- Add an excess amount of **(E)-C-HDMAPP ammonium** solid to a vial. The presence of undissolved solid is crucial.
- Add a known volume of the solvent of interest to the vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C or 37°C).
- Agitate the samples for a sufficient period (typically 24 to 72 hours) to ensure equilibrium is reached.
- After incubation, visually confirm the presence of undissolved solid.
- Separate the saturated solution from the excess solid by centrifugation at high speed.
- Carefully collect the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining microparticles.
- Quantify the concentration of **(E)-C-HDMAPP ammonium** in the clear, filtered supernatant using a validated analytical method such as HPLC.
- The experiment should be performed in triplicate to ensure accuracy.

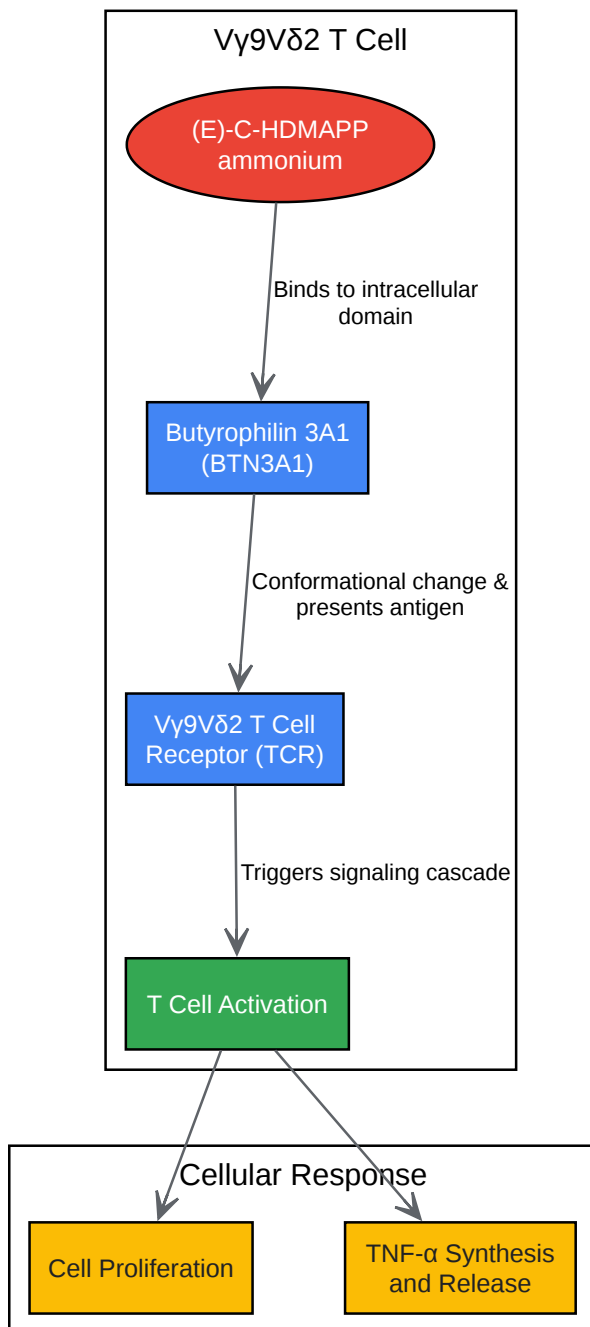
Visualizations

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining equilibrium solubility.

Signaling Pathway of (E)-C-HDMAPP Ammonium in Vy9Vδ2 T Cell Activation

[Click to download full resolution via product page](#)Caption: **(E)-C-HDMAPP ammonium** signaling pathway.

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